

# Application Notes: Measuring $\gamma$ -Glutamyl Transferase (GGT) Activity in Tissue Homogenates

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## Compound of Interest

Compound Name: *gamma-L-Glutamyl-p-nitroanilide*

Cat. No.: B12061768

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## Introduction

Gamma-glutamyl transferase (GGT), also known as gamma-glutamyl transpeptidase ( $\gamma$ -GT), is a membrane-bound enzyme that plays a critical role in glutathione (GSH) metabolism and the detoxification of xenobiotics.[1][2] It catalyzes the transfer of the  $\gamma$ -glutamyl moiety from glutathione and other  $\gamma$ -glutamyl compounds to an acceptor, which can be an amino acid or a peptide.[1][3] This function is central to the  $\gamma$ -glutamyl cycle, a key pathway for synthesizing and degrading glutathione.[1] GGT is involved in maintaining intracellular homeostasis to counter oxidative stress.[1][3]

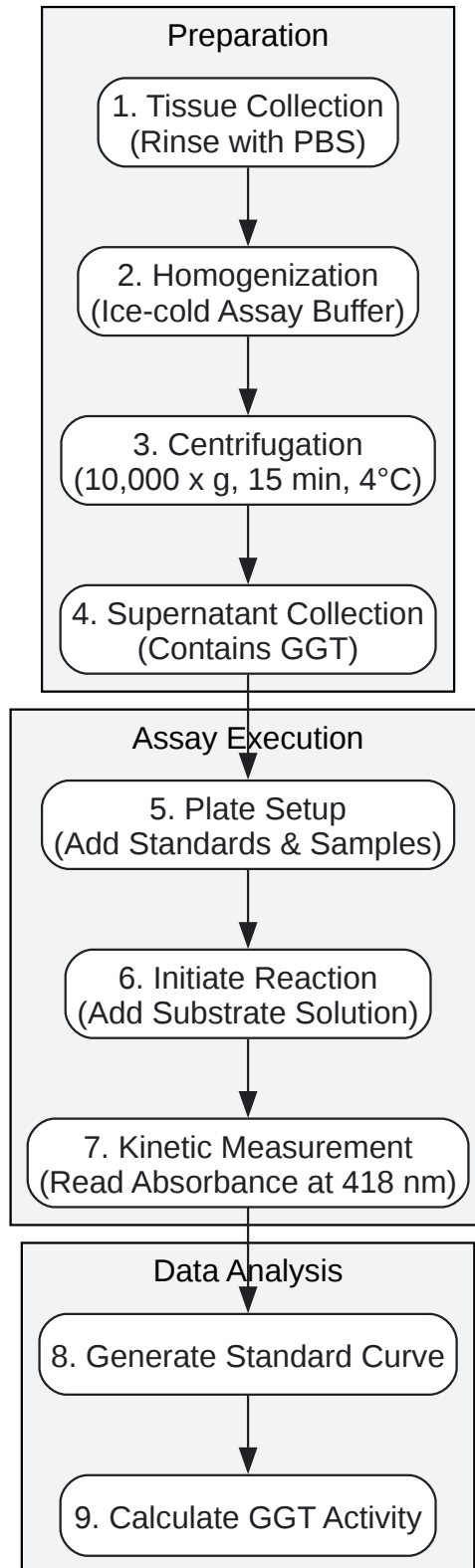
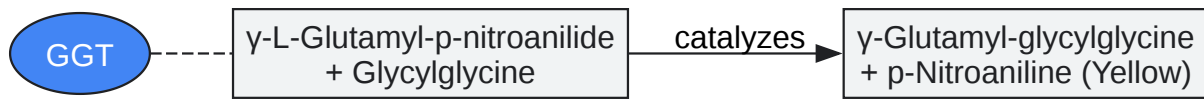
## Tissue Distribution and Clinical Significance

GGT is found in the cell membranes of many tissues, with the highest concentrations typically found in the kidney, liver, and pancreas.[3][4] It is also present in the intestine, spleen, heart, brain, and prostate.[3][4] Although renal tissue has exceptionally high GGT activity, the GGT levels measured in serum predominantly originate from the hepatobiliary system.[3]

Elevated serum GGT is a sensitive biomarker for liver diseases, including hepatitis, cirrhosis, and cholestasis.[3][5] Its measurement is crucial in clinical diagnostics and is often used to assess liver damage.[6] In the context of drug development and toxicology, monitoring GGT activity in tissue homogenates is vital for evaluating the potential hepatotoxicity of new chemical entities.[6] Furthermore, as GGT levels can indicate oxidative stress, its activity is a valuable parameter in research focused on metabolic syndrome, cardiovascular disease, and cancer, where it has been shown to be expressed at high levels.[1][7]

### Principle of the Assay

The most common method for determining GGT activity is a colorimetric assay using the synthetic substrate L- $\gamma$ -glutamyl-p-nitroanilide.[4][6] In this reaction, GGT catalyzes the transfer of the  $\gamma$ -glutamyl group from L- $\gamma$ -glutamyl-p-nitroanilide to an acceptor molecule, typically glycylglycine.[4][5] This enzymatic cleavage releases the chromogenic product, p-nitroaniline (pNA).[6][7] The rate of p-nitroaniline formation, which produces a yellow color, is directly proportional to the GGT activity in the sample and can be quantified by measuring the increase in absorbance at 405-420 nm.[6][8]



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- To cite this document: BenchChem. [Application Notes: Measuring  $\gamma$ -Glutamyl Transferase (GGT) Activity in Tissue Homogenates]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12061768/docs#application-notes-measuring-glutamyl-transferase-ggt-activity-in-tissue-homogenates\]](https://www.benchchem.com/product/b12061768/docs#application-notes-measuring-glutamyl-transferase-ggt-activity-in-tissue-homogenates)

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